

# An In-depth Technical Guide to the Chemical Properties of Heptanedioate

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## Compound of Interest

Compound Name: Heptanedioate

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This guide provides a comprehensive overview of the chemical properties of **heptanedioate**, its parent acid (heptanedioic acid), and its common esters. It includes quantitative data, detailed experimental protocols, and visualizations of relevant biochemical pathways and chemical reactions.

## Introduction to Heptanedioate

**Heptanedioate**, also known as pimelate, is the dianion of heptanedioic acid (pimelic acid). It is an alpha,omega-dicarboxylic acid with a seven-carbon chain. This structure imparts specific chemical characteristics that make it a valuable intermediate in various chemical and biological processes. In biological systems, derivatives of pimelic acid are crucial for the biosynthesis of the amino acid lysine and the vitamin biotin. In industrial applications, it serves as a building block for polymers, plasticizers, and other specialty chemicals.

## Physicochemical Properties

The properties of **heptanedioate** are intrinsically linked to its parent acid, heptanedioic acid. The following tables summarize the key physicochemical properties of heptanedioic acid and its dimethyl and diethyl esters.

Table 1: Physicochemical Properties of Heptanedioic Acid (Pimelic Acid)

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	[1]
Molar Mass	160.17 g/mol	[1]
Appearance	White crystalline powder	
Melting Point	103-105 °C	
Boiling Point	212 °C at 10 mmHg	
Water Solubility	25 g/L at 13 °C	
pKa <sub>1</sub>	4.51 at 25 °C	
pKa <sub>2</sub>	5.43 at 25 °C	
Density	1.329 g/cm <sup>3</sup>	

Table 2: Physicochemical Properties of **Heptanedioate** Esters

Property	Dimethyl Heptanedioate	Diethyl Heptanedioate	Reference
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub>	[2][3]
Molar Mass	188.22 g/mol	216.27 g/mol	[2][3]
Appearance	Liquid	Colorless transparent liquid	[4][5]
Melting Point	-21 °C	-24 °C	[4][5]
Boiling Point	121-122 °C at 11 mmHg	192-194 °C at 100 mmHg	[4][5]
Density	1.041 g/mL at 25 °C	0.994 g/mL at 25 °C	[4][5]
Refractive Index (n <sub>20/D</sub> )	1.431	1.430	[4][5]
Solubility	Slightly soluble in water; soluble in ethanol, benzene, ether	Insoluble in water; soluble in ethanol, ethyl ether, ethyl acetate	[4][5]

## Reactivity and Chemical Behavior

**Heptanedioate**, as a dicarboxylate, and its parent acid exhibit a range of chemical reactions characteristic of carboxylic acids.

### Acid-Base Reactions

Heptanedioic acid is a diprotic acid, meaning it can donate two protons. The two pK<sub>a</sub> values indicate the ease of removal of the first and second protons. The proximity of the two carboxyl groups influences their acidity. The first dissociation is more favorable than the second due to the electrostatic repulsion from the newly formed carboxylate anion.

Heptanedioic acid reacts with bases to form **heptanedioate** salts. For example, with sodium hydroxide, it forms disodium **heptanedioate**.

## Esterification

Heptanedioic acid readily undergoes esterification with alcohols in the presence of an acid catalyst (e.g., sulfuric acid) to form diesters. This reaction is reversible and is a common method for synthesizing dimethyl and diethyl **heptanedioate**.

## Reduction

The carboxyl groups of **heptanedioate** and its esters can be reduced to primary alcohols using strong reducing agents like lithium aluminum hydride ( $\text{LiAlH}_4$ ). This reaction yields 1,7-heptanediol.

## Amidation

Heptanedioic acid can react with amines to form amides. With diamines, it can form polyamides.

## Stability of Heptanedioate Salts

Aqueous solutions of simple alkali metal salts of **heptanedioate** are generally stable. However, the stability can be affected by pH and the presence of other reactive species. Solutions of salts of heavy metals with **heptanedioate** may be less stable and can be prone to precipitation.

## Experimental Protocols

### Determination of pKa by Potentiometric Titration

Objective: To determine the acid dissociation constants (pKa) of heptanedioic acid.

Materials:

- Heptanedioic acid
- Standardized 0.1 M sodium hydroxide (NaOH) solution
- Deionized water
- pH meter with a combination electrode
- Magnetic stirrer and stir bar

- Buret
- Beaker

Procedure:

- Calibrate the pH meter using standard buffer solutions (pH 4, 7, and 10).
- Accurately weigh a sample of heptanedioic acid and dissolve it in a known volume of deionized water to prepare a solution of known concentration (e.g., 0.01 M).
- Place the beaker on the magnetic stirrer and immerse the pH electrode in the solution.
- Record the initial pH of the solution.
- Titrate the heptanedioic acid solution with the standardized NaOH solution, adding the titrant in small increments (e.g., 0.5 mL).
- Record the pH after each addition, allowing the reading to stabilize.
- Continue the titration well past the second equivalence point.
- Plot a graph of pH versus the volume of NaOH added.
- Determine the two equivalence points from the titration curve (the points of steepest pH change). The pKa values correspond to the pH at the half-equivalence points. Alternatively, the pKa values can be determined from the inflection points of the first derivative plot of the titration curve.

## Determination of Solubility

Objective: To determine the solubility of heptanedioic acid in water at a specific temperature.

Materials:

- Heptanedioic acid
- Deionized water

- Constant temperature water bath with shaker
- Analytical balance
- Filtration apparatus (e.g., syringe filter)
- Volumetric flasks and pipettes
- Standardized 0.1 M NaOH solution
- Phenolphthalein indicator

Procedure:

- Prepare a saturated solution of heptanedioic acid by adding an excess amount of the solid to a known volume of deionized water in a sealed flask.
- Place the flask in the constant temperature water bath and shake for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette and filter it to remove any suspended particles.
- Dilute the filtered solution with a known volume of deionized water in a volumetric flask.
- Titrate a known aliquot of the diluted solution with the standardized NaOH solution using phenolphthalein as an indicator.
- Calculate the concentration of heptanedioic acid in the saturated solution from the titration data.
- Express the solubility in grams per 100 mL or moles per liter.

## Synthesis of Diethyl Heptanedioate (Fischer Esterification)

Objective: To synthesize diethyl **heptanedioate** from heptanedioic acid and ethanol.

Materials:

- Heptanedioic acid
- Absolute ethanol
- Concentrated sulfuric acid
- Sodium bicarbonate solution (5%)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

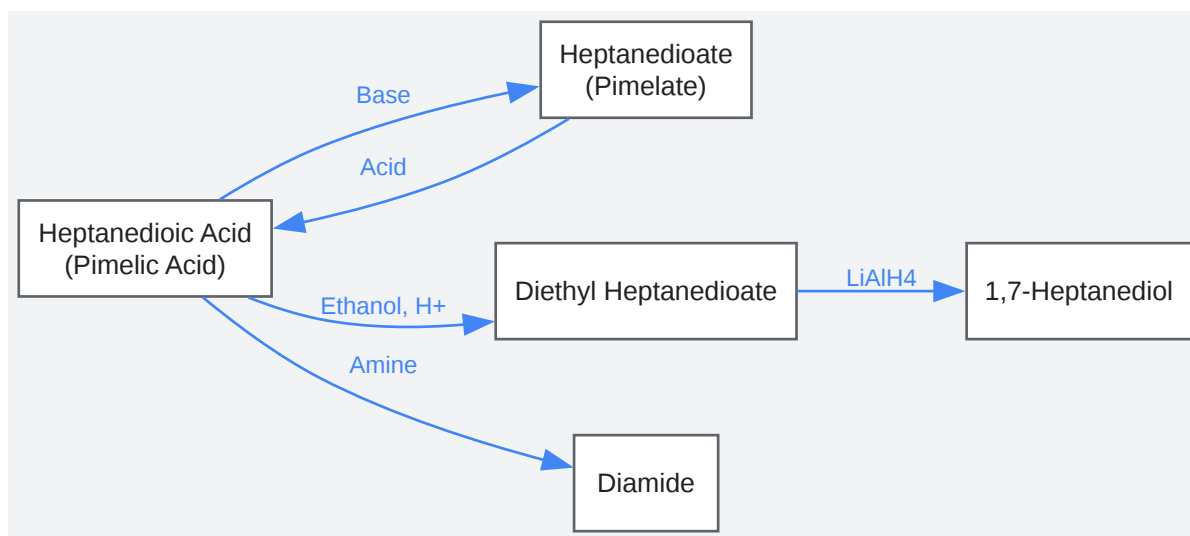
- Place heptanedioic acid and an excess of absolute ethanol in a round-bottom flask.
- Slowly add a catalytic amount of concentrated sulfuric acid while cooling the flask in an ice bath.
- Attach a reflux condenser and heat the mixture to reflux for several hours.<sup>[6]</sup>
- After cooling, pour the reaction mixture into a separatory funnel containing water.
- Extract the aqueous layer with an organic solvent like diethyl ether.
- Wash the organic layer with 5% sodium bicarbonate solution to neutralize the excess acid, followed by a wash with water.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- Purify the resulting diethyl **heptanedioate** by vacuum distillation.[6]

## Visualizations

### General Reactivity of Heptanedioate

The following diagram illustrates the primary chemical transformations of **heptanedioate**.



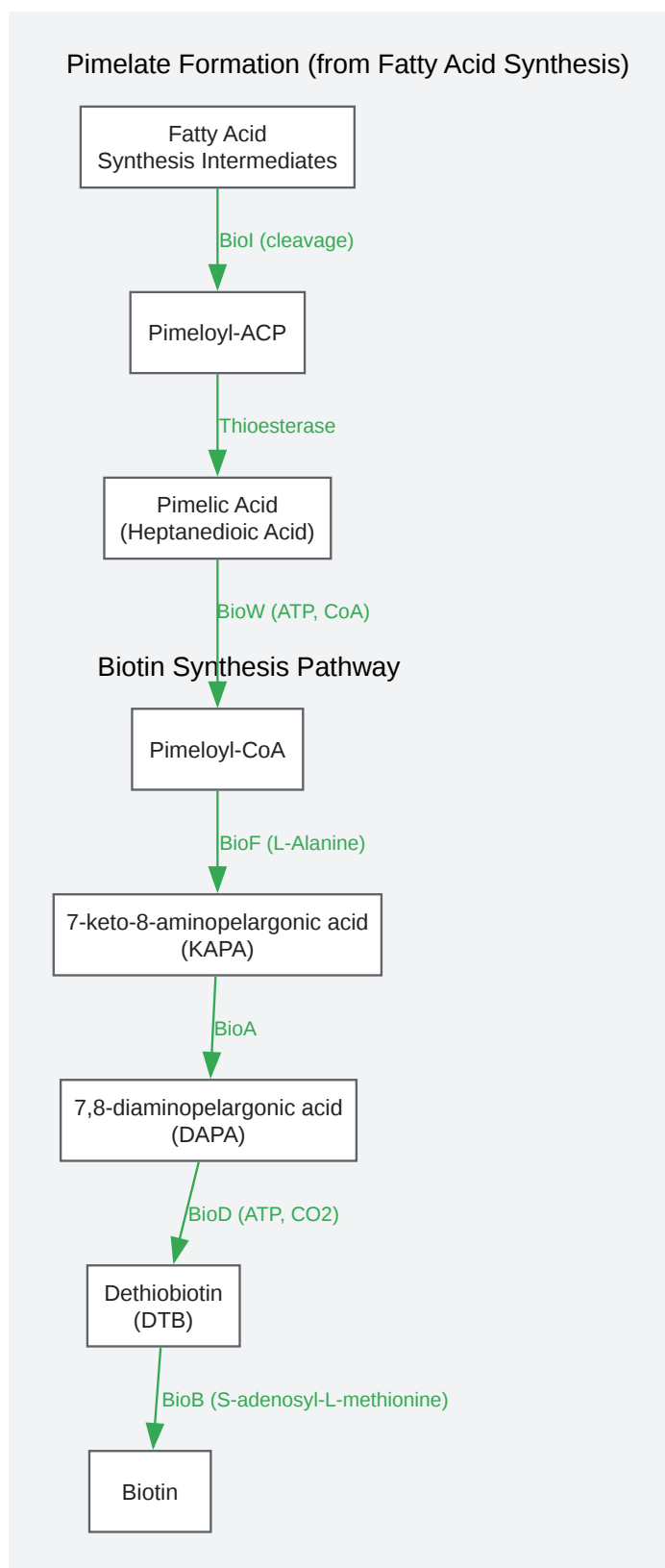
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Caption: Key chemical reactions of heptanedioic acid and **heptanedioate**.

### Biotin Synthesis Pathway in *Bacillus subtilis*

**Heptanedioate**, in the form of pimelate, is a crucial precursor in the biosynthesis of biotin (Vitamin B7) in microorganisms like *Bacillus subtilis*. The following workflow outlines the initial stages of this pathway.





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Caption: The biotin synthesis pathway in *B. subtilis*, starting from pimelic acid.[7][8]

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